

An In-depth Technical Guide to the Crystal Structure of 3,5-Diphenylpyridine

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Compound of Interest

Compound Name: 3,5-Diphenylpyridine

CAS No.: 92-07-9

Cat. No.: B1211105

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Introduction

3,5-Diphenylpyridine is a heterocyclic aromatic compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its rigid, planar structure, combined with the electronic properties of the pyridine ring and the steric bulk of the two phenyl substituents, makes it a versatile scaffold for the design of novel functional molecules. Derivatives of **3,5-diphenylpyridine** have been investigated for a range of biological activities, including DNA recognition and potential applications as cytotoxic agents in cancer therapy.^{[1][2]} The arrangement of molecules in the solid state, dictated by intermolecular interactions, is crucial for understanding its physical properties and for the rational design of new materials and pharmaceutical compounds.

This technical guide provides a comprehensive overview of the synthesis, crystallization, and structural analysis of **3,5-diphenylpyridine**. While the specific crystallographic data for the parent **3,5-diphenylpyridine** is not publicly available in crystallographic databases at the time of this writing, this guide will detail the experimental methodologies used to obtain such data and provide an expert analysis of the expected structural features and intermolecular interactions based on known chemical principles and studies of closely related compounds.

Synthesis and Crystallization of 3,5-Diphenylpyridine

The most common and efficient method for the synthesis of **3,5-diphenylpyridine** is the Suzuki-Miyaura cross-coupling reaction.^[1] This palladium-catalyzed reaction forms a carbon-carbon bond between a halogenated pyridine and phenylboronic acid. Following the synthesis, careful crystallization is required to obtain single crystals suitable for X-ray diffraction analysis.

Experimental Protocol: Synthesis via Suzuki-Miyaura Coupling

This protocol is adapted from established methods for the synthesis of diarylpyridines.^{[3][4]}

Materials:

- 3,5-Dibromopyridine
- Phenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane
- Degassed water
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 3,5-dibromopyridine (1.0 mmol, 1 equiv), phenylboronic acid (2.5 mmol, 2.5 equiv), and potassium carbonate (4.0 mmol, 4.0 equiv).
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas, such as argon or nitrogen. Repeat this process three times to ensure an oxygen-free environment.
- **Solvent Addition:** Add 1,4-dioxane (8 mL) and degassed water (2 mL) to the flask. Sparge the resulting mixture with the inert gas for 20 minutes to remove any dissolved oxygen.
- **Catalyst Preparation and Addition:** In a separate vial, prepare the catalyst by dissolving palladium(II) acetate (0.04 mmol, 4 mol%) and triphenylphosphine (0.16 mmol, 16 mol%) in a minimal amount of 1,4-dioxane. Add the catalyst solution to the reaction flask using a syringe.
- **Reaction:** Heat the reaction mixture to 100 °C and stir vigorously. Monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and quench with water (20 mL). Extract the product with ethyl acetate (3 x 30 mL). Combine the organic layers, wash with brine (40 mL), and dry over anhydrous sodium sulfate.
- **Purification:** Filter the mixture and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent to obtain pure **3,5-diphenylpyridine**.

Experimental Protocol: Single Crystal Growth

Obtaining high-quality single crystals is paramount for accurate X-ray diffraction analysis.^[5] Slow evaporation is a commonly used and effective method.

Procedure:

- **Solvent Selection:** Choose a solvent or a mixture of solvents in which **3,5-diphenylpyridine** is moderately soluble. A good starting point is a mixture of a good solvent (e.g., dichloromethane or ethyl acetate) and a poor solvent (e.g., hexane or heptane).

- **Preparation of a Saturated Solution:** Prepare a nearly saturated solution of the purified **3,5-diphenylpyridine** in the chosen solvent system at a slightly elevated temperature.
- **Filtration:** Filter the warm solution through a syringe filter (0.22 μm) into a clean, small vial to remove any dust or particulate matter that could act as unwanted nucleation sites.
- **Slow Evaporation:** Cover the vial with a cap that has a few small holes poked in it, or with parafilm with a few needle punctures. This allows for the slow evaporation of the solvent.
- **Crystallization:** Place the vial in a vibration-free environment at a constant temperature. Over several days to weeks, as the solvent slowly evaporates, the concentration of the solute will increase, leading to the formation of single crystals.

Single-Crystal X-ray Diffraction: The Definitive Method for Structure Elucidation

Single-crystal X-ray diffraction (SCXRD) is the gold standard for determining the precise three-dimensional arrangement of atoms in a crystalline solid.[6] The technique involves irradiating a single crystal with a beam of monochromatic X-rays. The electrons in the atoms of the crystal scatter the X-rays, and due to the periodic arrangement of atoms in the crystal lattice, the scattered waves interfere constructively in specific directions, producing a diffraction pattern. By analyzing the positions and intensities of the diffraction spots, the electron density map of the unit cell can be calculated, which in turn reveals the positions of the atoms.

The workflow for a typical SCXRD experiment is as follows:



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A simplified workflow for single-crystal X-ray diffraction analysis.

The Molecular and Crystal Structure of 3,5-Diphenylpyridine

As previously stated, the specific crystallographic data for **3,5-diphenylpyridine** is not readily available in public databases. However, based on the known structure of its constituent parts and data from similar compounds, we can predict its key structural features.

The molecule is expected to be largely planar, although the phenyl rings will likely be twisted out of the plane of the pyridine ring to alleviate steric hindrance between the ortho-protons of the phenyl groups and the protons on the pyridine ring.

Below is a table of representative crystallographic parameters that would be expected for a compound like **3,5-diphenylpyridine**.

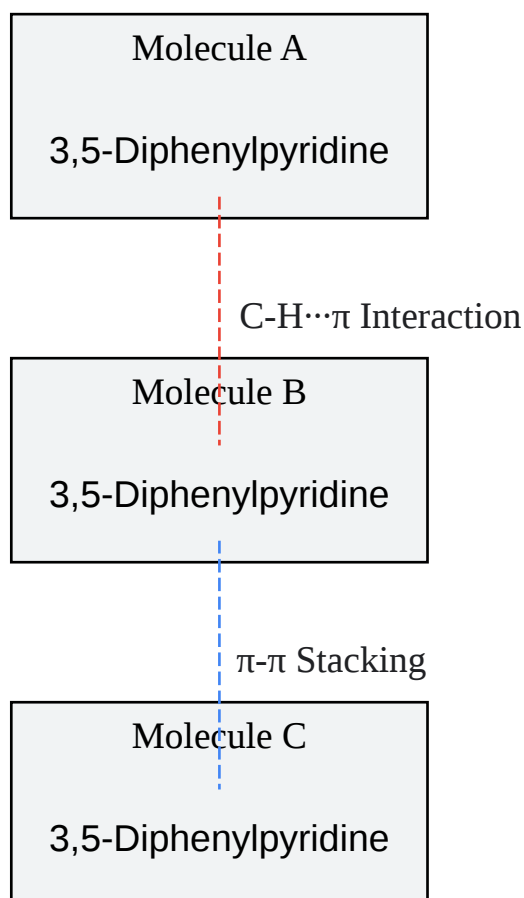
Parameter	Representative Value
Chemical Formula	C ₁₇ H ₁₃ N
Formula Weight	231.29 g/mol
Crystal System	Monoclinic or Orthorhombic
Space Group	P2 ₁ /c or Pbca (common for achiral molecules)
a (Å)	10 - 15
b (Å)	5 - 10
c (Å)	15 - 20
α (°)	90
β (°)	90 - 110
γ (°)	90
Volume (Å ³)	1500 - 2500
Z (molecules per unit cell)	4 or 8
Density (calculated) (g/cm ³)	1.1 - 1.3

Supramolecular Assembly and Key Intermolecular Interactions

The crystal packing of **3,5-diphenylpyridine** will be governed by a network of non-covalent interactions. The most significant of these are expected to be C-H $\cdots$ π and π - π stacking interactions.

- **C-H $\cdots$ π Interactions:** The electron-rich π -systems of the phenyl and pyridine rings can act as acceptors for hydrogen bonds from the C-H groups of neighboring molecules. These interactions are directional and play a crucial role in determining the overall crystal packing.
- **π - π Stacking Interactions:** The aromatic rings of adjacent molecules can stack in either a face-to-face or an offset (slipped-stack) arrangement. Given the steric bulk of the molecule, offset stacking is more likely, where the electron-rich center of one ring is positioned over the electron-deficient edge of another.

The interplay of these interactions leads to a complex three-dimensional supramolecular architecture.



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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Synthesis of 2,5- and 3,5-diphenylpyridine derivatives for DNA recognition and cytotoxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Preparation of Single Crystals for X-ray Diffraction | Department of Chemistry | UZH \[chem.uzh.ch\]](#)
- [6. diva-portal.org \[diva-portal.org\]](#)
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